

# Technical Overview: Molecular Weight of 1-Isocyano-4-methoxy-2-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Isocyano-4-methoxy-2-nitrobenzene

Cat. No.: B7890201

[Get Quote](#)

This document provides a detailed analysis of the molecular weight for the chemical compound **1-Isocyano-4-methoxy-2-nitrobenzene**, a crucial parameter for researchers and professionals in the fields of drug development and chemical synthesis.

## Molecular Composition and Weight

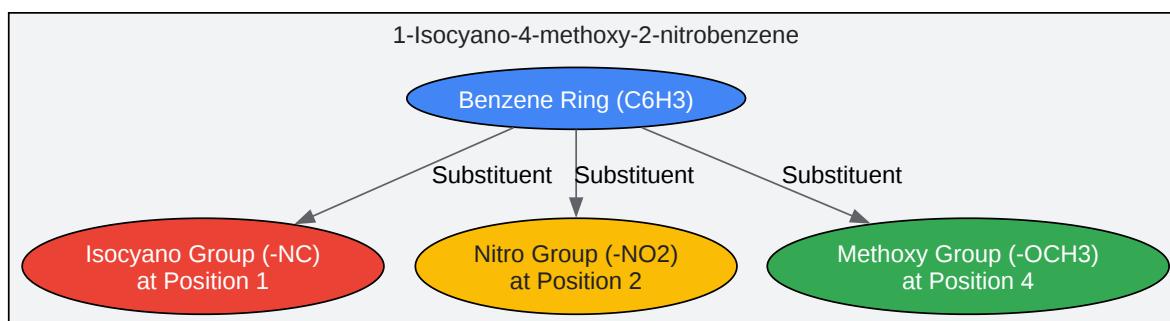
The molecular formula for **1-Isocyano-4-methoxy-2-nitrobenzene** is C8H6N2O3. The molecular weight is derived from the sum of the atomic weights of its constituent atoms.

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	8	12.011	96.088
Hydrogen	H	6	1.008	6.048
Nitrogen	N	2	14.007	28.014
Oxygen	O	3	15.999	47.997
Total		178.147		

The calculated molecular weight of **1-Isocyano-4-methoxy-2-nitrobenzene** is approximately 178.14 g/mol [1]. This value is consistent for its isomers, such as 1-isocyano-2-methoxy-4-nitrobenzene, which shares the same molecular formula[1].

# Logical Structure of 1-Isocyano-4-methoxy-2-nitrobenzene

The following diagram illustrates the logical relationship of the functional groups attached to the central benzene ring, which defines the compound's identity and, consequently, its molecular formula and weight.



[Click to download full resolution via product page](#)

Caption: Functional group arrangement in **1-Isocyano-4-methoxy-2-nitrobenzene**.

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [echemi.com \[echemi.com\]](http://echemi.com)
- To cite this document: BenchChem. [Technical Overview: Molecular Weight of 1-Isocyano-4-methoxy-2-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7890201#1-isocyano-4-methoxy-2-nitrobenzene-molecular-weight>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)